

# Physical and chemical properties of HNS material

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HNS-32

Cat. No.: B1673324

[Get Quote](#)

An In-depth Technical Guide on the Physical and Chemical Properties of Hexanitrostilbene (HNS)

## Introduction

2,2',4,4',6,6'-Hexanitrostilbene (HNS), also known by the identifier JD-X, is a heat-resistant high explosive organic compound with the chemical formula  $[(O_2N)_3C_6H_2CH]_2$ .<sup>[1]</sup> It is a yellow-orange crystalline solid recognized for its remarkable thermal stability and insensitivity to impact, friction, and electrostatic discharge compared to other high explosives like TNT.<sup>[1][2][3]</sup> Developed in the 1960s, HNS has become a critical material in applications requiring reliable performance under extreme temperature conditions, such as in aerospace devices, space missions, and specialized military ordnance.<sup>[2][4]</sup> Its unique properties also make it suitable for use in exploding foil initiators (EFI) and as a crystal habit modifier for TNT castings.<sup>[2][5][6]</sup>

This technical guide provides a comprehensive overview of the core physical and chemical properties of HNS, detailed experimental protocols for its characterization, and a summary of its synthesis. The information is intended for researchers, scientists, and professionals in energetic materials and related fields.

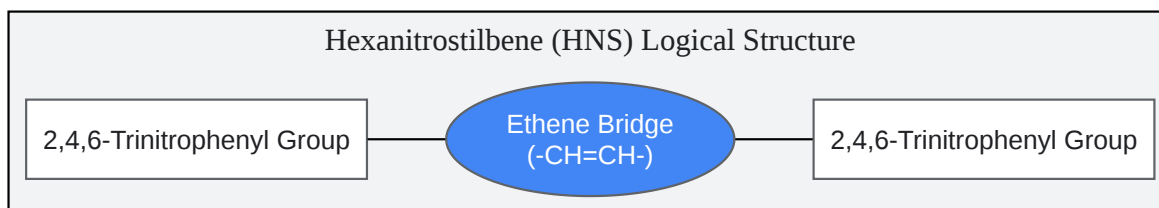
## General and Molecular Properties

HNS is a symmetrical molecule consisting of two trinitrophenyl groups joined by an ethylene bridge.<sup>[1]</sup> Its high density of nitro groups contributes to its energetic nature, while the stable stilbene backbone is responsible for its high thermal stability.

Table 1: General and Molecular Properties of HNS

Property	Value	Reference(s)
IUPAC Name	<b>1,1'-[(E)-Ethane-1,2-diyl]bis(2,4,6-trinitrobenzene)</b>	<a href="#">[1]</a>
Other Names	JD-X, 1,2-bis-(2,4,6-trinitrophenyl)-ethylene	<a href="#">[1]</a>
CAS Number	20062-22-0	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>14</sub> H <sub>6</sub> N <sub>6</sub> O <sub>12</sub>	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molar Mass	450.23 g/mol	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Yellow to orange crystalline powder	<a href="#">[1]</a> <a href="#">[7]</a>

| Elemental Composition | C: 37.35%, H: 1.34%, N: 18.67%, O: 42.64% |[\[10\]](#) |



[Click to download full resolution via product page](#)

Caption: Logical structure of the HNS molecule.

## Physical Properties

The physical properties of HNS, particularly its high melting point and low solubility in common solvents, underscore its stability. These characteristics are highly dependent on the crystalline form (e.g., HNS-I, HNS-II) and particle size, which are controlled by the synthesis and recrystallization processes.[\[2\]](#)[\[11\]](#)

Table 2: Physical Properties of HNS

Property	Value	Reference(s)
Density	1.70 - 1.74 g/cm <sup>3</sup>	[1][2][12]
Melting Point	316 - 319 °C (601 - 606 °F; 589 - 592 K)	[1][7][12][13]
Bulk Density	0.2 - 0.5 g/mL	[7]
Specific Surface Area (SSA)	10 - 20 m <sup>2</sup> /g (typical for some grades)	[7][14]
Solubility (at 25 °C)		
Butyrolactone, DMF, DMSO, NMP	Slightly soluble (0.1 - 5 g/100 mL)	[1][15]
Acetonitrile	0.1 mg/mL	[16]

| Hansen Solubility Parameters (MPa<sup>1/2</sup>) |  $\delta D=18.6$ ,  $\delta P=13.5$ ,  $\delta H=6.1$  |[15][17] |

## Chemical Properties and Stability

HNS is renowned for its chemical inertness and high thermal stability, being able to withstand temperatures up to 325°C.[2] However, it is reactive under specific conditions.

- **Thermal Stability:** The thermal decomposition of HNS has been studied extensively and can occur in either the solid or liquid phase, depending on the heating rate.[18] Slower heating rates promote a solid-phase reaction.[18] Recrystallization from organic solvents generally yields a product with better thermal stability than material recrystallized from nitric acid.[2][11]
- **Reactivity:** HNS is an oxidizing agent and can undergo vigorous, detonative reactions when mixed with reducing agents like hydrides, sulfides, and nitrides.[9][19] It is also known to be unstable in the presence of strong bases, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH), and may explode even in aqueous or organic solvents.[8][9][19]

- **Compatibility:** Studies have reported on the compatibility of HNS with other energetic materials. For instance, its compatibility with RDX has been evaluated by aging sandwiched pellets at elevated temperatures.[\[2\]](#)
- **Photodecomposition:** HNS is subject to degradation upon exposure to UV radiation.[\[20\]](#)[\[21\]](#) Photolysis can lead to the formation of various compounds, including 1,3,5-trinitrobenzene and 2,4,6-trinitrobenzaldehyde.[\[21\]](#)

Table 3: Chemical Stability of HNS

Property	Value	Reference(s)
Decomposition Temperature	Can withstand up to 325°C	<a href="#">[2]</a>
Vacuum Stability at 260°C		
During first 20 minutes	< 2.0 mL/g	<a href="#">[7]</a>
During additional 2 hours	< 1.0 mL/g/h	<a href="#">[7]</a>

| Incompatibilities | Reducing agents, strong bases (NaOH, KOH) [\[8\]](#)[\[9\]](#)[\[19\]](#) |

## Explosive Properties

Despite its insensitivity, HNS is a powerful explosive. Its performance is valued in applications where safety and stability are paramount. The sensitivity of HNS is significantly influenced by its physical characteristics, such as specific surface area (SSA), particle morphology, and pressed density.[\[14\]](#)[\[22\]](#)

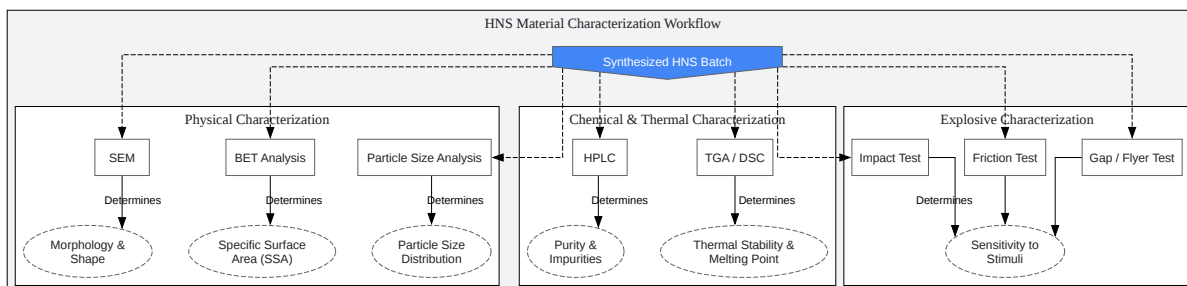
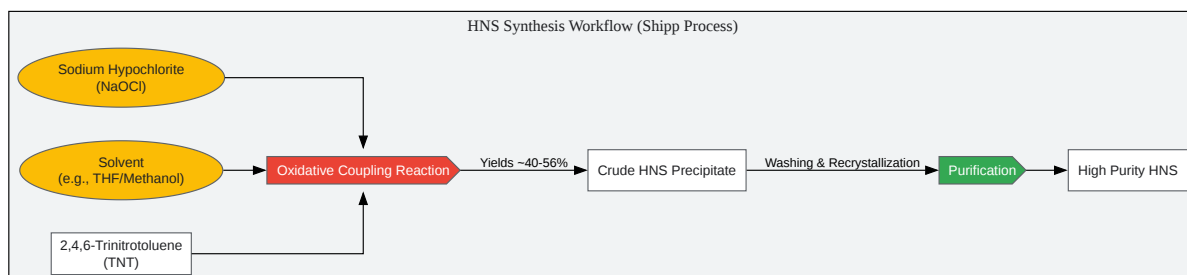
Table 4: Explosive Properties of HNS

Property	Value	Reference(s)
Detonation Velocity	~7000 m/s	<a href="#">[1]</a> <a href="#">[13]</a>
Heat of Detonation	4 kJ/g	<a href="#">[1]</a>
Shock Sensitivity	Low	<a href="#">[1]</a> <a href="#">[13]</a>
Friction Sensitivity	Low	<a href="#">[1]</a> <a href="#">[13]</a>

| Electrostatic Spark Sensitivity | Practically insensitive |[2][3] |

## Synthesis and Purification

The most common method for producing HNS is through the oxidative coupling of 2,4,6-trinitrotoluene (TNT) using a sodium hypochlorite solution.[1][8] This process, known as the Shipp process, can be performed in one or two stages.[2][4][8]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hexanitrostilbene - Wikipedia [en.wikipedia.org]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. publications.drdo.gov.in [publications.drdo.gov.in]
- 4. apps.dtic.mil [apps.dtic.mil]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. researchgate.net [researchgate.net]
- 7. islandpyrochemical.com [islandpyrochemical.com]
- 8. Buy HEXANITROSTILBENE [smolecule.com]
- 9. Hexanitrostilbene | C<sub>14</sub>H<sub>6</sub>N<sub>6</sub>O<sub>12</sub> | CID 5462985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. webqc.org [webqc.org]
- 11. apps.dtic.mil [apps.dtic.mil]
- 12. taylorandfrancis.com [taylorandfrancis.com]
- 13. scribd.com [scribd.com]
- 14. tandfonline.com [tandfonline.com]
- 15. researchgate.net [researchgate.net]
- 16. accustandard.com [accustandard.com]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- 19. echemi.com [echemi.com]
- 20. researchgate.net [researchgate.net]
- 21. apps.dtic.mil [apps.dtic.mil]
- 22. Study of factors which influence the shock-initiation sensitivity of hexanitrostilbene (HNS) - UNT Digital Library [digital.library.unt.edu]

- To cite this document: BenchChem. [Physical and chemical properties of HNS material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673324#physical-and-chemical-properties-of-hns-material]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)